

Navigating the Safety Landscape of N-tert-butylbutanamide: A Technical Guide

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Compound of Interest

Compound Name: *N-tert-butylbutanamide*

Cat. No.: *B15491739*

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Disclaimer: Specific safety and handling data for **N-tert-butylbutanamide** is not readily available in public databases. This guide has been developed using data for the closely related compound, N-tert-butylbenzamide, as a surrogate. Researchers and professionals should handle **N-tert-butylbutanamide** with the utmost caution and treat this information as a baseline for risk assessment. All safety protocols should be established and reviewed by qualified safety professionals before handling this chemical.

Introduction

N-tert-butylbutanamide is a chemical compound for which detailed toxicological and safety data is not extensively documented. This guide aims to provide researchers, scientists, and drug development professionals with a comprehensive overview of the potential hazards and recommended handling precautions for **N-tert-butylbutanamide**, based on the available information for the structurally similar compound, N-tert-butylbenzamide. The information herein is intended to foster a culture of safety and responsible handling in the laboratory and manufacturing environments.

Hazard Identification and Classification

Based on data for N-tert-butylbenzamide, **N-tert-butylbutanamide** should be treated as a compound with potential for health hazards. While some sources state that based on available data, the classification criteria are not met for N-tert-butylbenzamide, it is prudent to handle it with care. For instance, related compounds like 2-Amino-N-(tert-butyl)benzamide are classified

as harmful if swallowed, in contact with skin, or if inhaled, and can cause skin and serious eye irritation[1].

Precautionary Statements:

- P261: Avoid breathing dust/fumes/gas/mist/vapors/spray.[1]
- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[1]
- P302+P352: IF ON SKIN: Wash with plenty of water.[1]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- P337+P313: If eye irritation persists: Get medical advice/attention.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of N-tert-butylbenzamide. These values should be considered as estimates for **N-tert-butylbutanamide**.

Property	Value	Source
Molecular Formula	C11H15NO	[2]
Appearance	White Solid	[2][3]
Melting Point	133 - 135 °C	[3]
Boiling Point	Not available	[3]
Solubility	Low water solubility	[2]

Experimental Protocols

Handling and Storage

Protocol for Safe Handling:

- Engineering Controls: Always handle **N-tert-butylbutanamide** in a well-ventilated area, preferably within a chemical fume hood.[1][4]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear tightly fitting safety goggles or a face shield.[4]
 - Hand Protection: Wear appropriate chemical-resistant gloves.[4]
 - Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[4]
 - Respiratory Protection: If dust or aerosols are generated, use a NIOSH-approved respirator.[4]
- Hygiene Practices: Avoid eating, drinking, or smoking in areas where the chemical is handled.[1] Wash hands thoroughly after handling.[1]

Protocol for Safe Storage:

- Container: Keep the container tightly closed in a dry and well-ventilated place.[2]
- Conditions: Store in a cool, dry place away from incompatible materials.[1]

First-Aid Measures

Protocol for Emergency Response:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.[\[2\]](#)[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.[\[2\]](#)[\[3\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek medical attention.[\[2\]](#)[\[3\]](#)

Spill and Disposal Procedures

Protocol for Spill Containment and Cleanup:

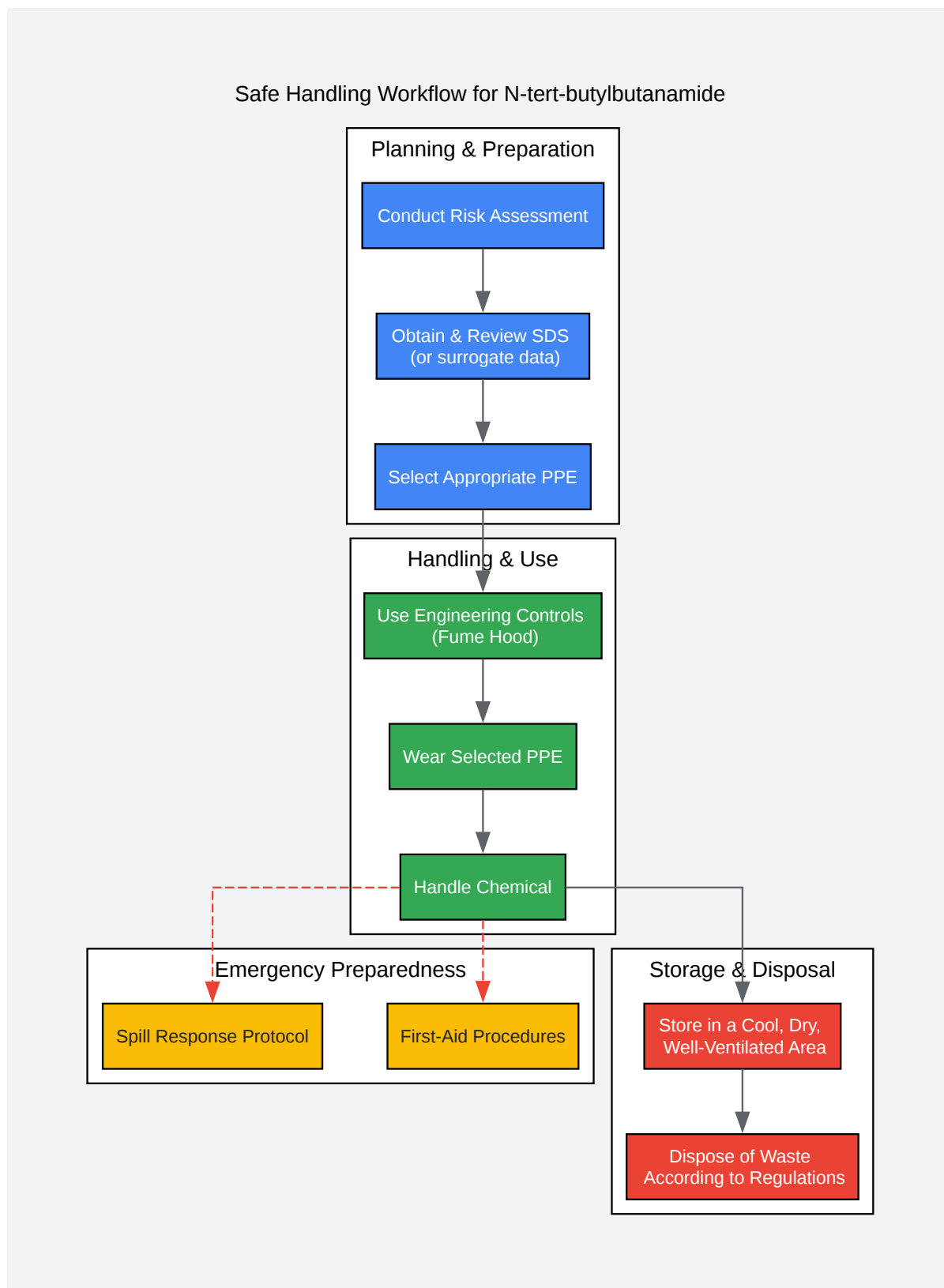
- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment. Avoid dust formation.[\[2\]](#)
- Containment: Prevent further leakage or spillage if safe to do so.[\[4\]](#)
- Cleanup: Sweep up and shovel into a suitable container for disposal.[\[2\]](#)

Protocol for Waste Disposal:

- Classification: Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[\[3\]](#)
- Disposal: Dispose of contents/container in accordance with local, regional, and national regulations.[\[3\]](#)

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **N-tert-butylbutanamide** from acquisition to disposal.



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Caption: Logical workflow for the safe handling of **N-tert-butylbutanamide**.

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References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. fishersci.com [fishersci.com]
- 4. 3-AMINO-N-(TERT-BUTYL)BENZAMIDE SDS, 25900-62-3 Safety Data Sheets - ECHEMI [echemi.com]
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